

(Rac)-Spirotetramat-enol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (Rac)-Spirotetramat-enol

CAS No.: 382608-09-5

Cat. No.: B15576201

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This technical guide provides an in-depth overview of **(Rac)-Spirotetramat-enol**, the active metabolite of the insecticide Spirotetramat. It is intended for researchers, scientists, and professionals in drug development and related fields. This document covers its chemical identity, mechanism of action, relevant experimental protocols, and key quantitative data.

Chemical Identity

(Rac)-Spirotetramat-enol is the racemic form of the active enol metabolite of Spirotetramat. In plants, the pro-insecticide Spirotetramat is hydrolyzed, cleaving the ethoxycarbonyl group to form this biologically active compound.^[1]

CAS Numbers:

There are two primary CAS numbers associated with Spirotetramat-enol. 382608-09-5 is often used to refer to the racemic mixture, **(Rac)-Spirotetramat-enol**. The CAS number 203312-38-3 typically refers to the cis-isomer, which is the biologically active form.

IUPAC Nomenclature:

The systematic IUPAC name for the active cis-isomer is cis-3-(2,5-dimethylphenyl)-4-hydroxy-8-methoxy-1-azaspiro[4.5]dec-3-en-2-one. A more general IUPAC name is 3-(2,5-dimethylphenyl)-4-hydroxy-8-methoxy-1-azaspiro[4.5]dec-3-en-2-one.

Physicochemical and Bioactivity Data

The following tables summarize key physicochemical properties and bioactivity data for Spirotetramat and its enol metabolite.

Table 1: Physicochemical Properties

Property	Value	Source
Spirotetramat		
Molecular Formula	C ₂₁ H ₂₇ NO ₅	[1]
Molar Mass	373.449 g·mol ⁻¹	[1]
Melting Point	142 °C	[1]
Boiling Point	235 °C (decomposes)	[1]
Solubility in water	0.03 g/L (at 20 °C and pH 7)	[1]
Spirotetramat-enol		
Molecular Formula	C ₁₈ H ₂₃ NO ₃	[2]
Molar Mass	301.38 g/mol	[2]
log Kow (pH 5)	2.0	[3][4]
log Kow (pH 7)	0.3	[3][4]
log Kow (pH 9)	-1.3	[3][4]
Hydrolytic Half-life (pH 7, 25 °C)	8.6 days	[4]
Hydrolytic Half-life (pH 4, 25 °C)	32.5 days	[4]
Hydrolytic Half-life (pH 9)	7.6 hours	[4]

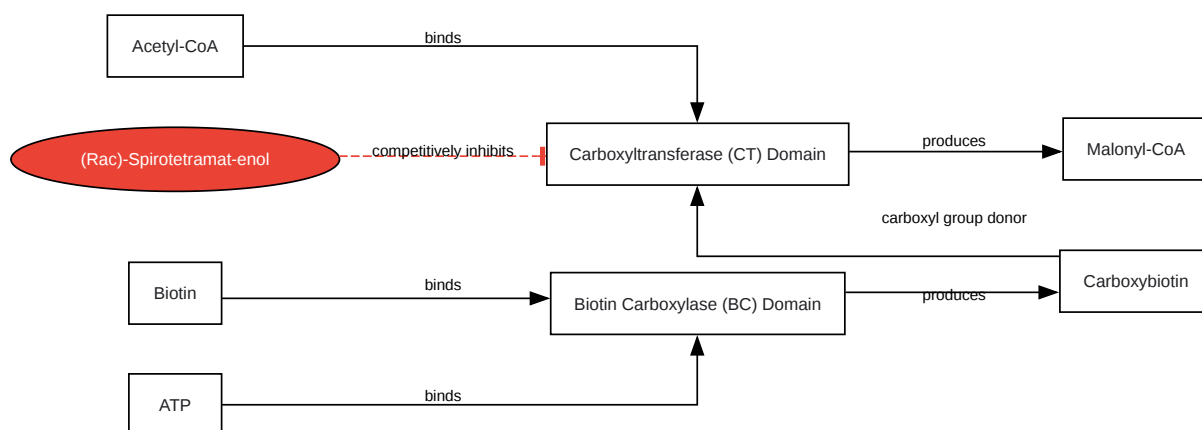
Table 2: Bioactivity and Residue Data

Parameter	Value	Matrix	Source
Limit of Quantification (LOQ)	0.05 mg/kg	Mango, Cabbage	[5] [6]
Limit of Quantification (LOQ)	0.03 mg/kg	Okra, Brinjal, Chili, Soil	
Limit of Quantification (LOQ)	0.01 ppm	Soil	[7]
Half-life (DT50)	3.18 - 3.82 days	Sandy Clay Soil	[7]
Half-life (DT50)	3.45 - 3.77 days	Loamy Sand Soil	[7]
Half-life in fruit	5 ± 2 days	Grape	[8]

Mechanism of Action: Acetyl-CoA Carboxylase Inhibition

Spirotetramat-enol functions as a potent inhibitor of Acetyl-CoA Carboxylase (ACC), a critical enzyme in the biosynthesis of fatty acids.[\[9\]](#)[\[10\]](#)[\[11\]](#) ACC catalyzes the rate-limiting step in this pathway, which involves two distinct half-reactions: the carboxylation of biotin and the subsequent transfer of the carboxyl group to acetyl-CoA.

Spirotetramat-enol exhibits competitive inhibition with respect to acetyl-CoA, indicating that it binds to the carboxyltransferase (CT) domain of the enzyme.[\[9\]](#)[\[11\]](#) This binding prevents the formation of malonyl-CoA, thereby disrupting lipid biosynthesis and leading to insecticidal effects.[\[1\]](#) Interestingly, the inhibition is uncompetitive with respect to ATP, suggesting that ATP binding may induce a conformational change that facilitates the binding of Spirotetramat-enol to the CT domain.[\[9\]](#)[\[11\]](#)



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Mechanism of Acetyl-CoA Carboxylase inhibition by **(Rac)-Spirotetramat-enol**.

Experimental Protocols

This section details common methodologies for the analysis of Spirotetramat and **(Rac)-Spirotetramat-enol**.

Sample Preparation using QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is widely used for the extraction and cleanup of Spirotetramat and its enol metabolite from various matrices.^{[5][6]}

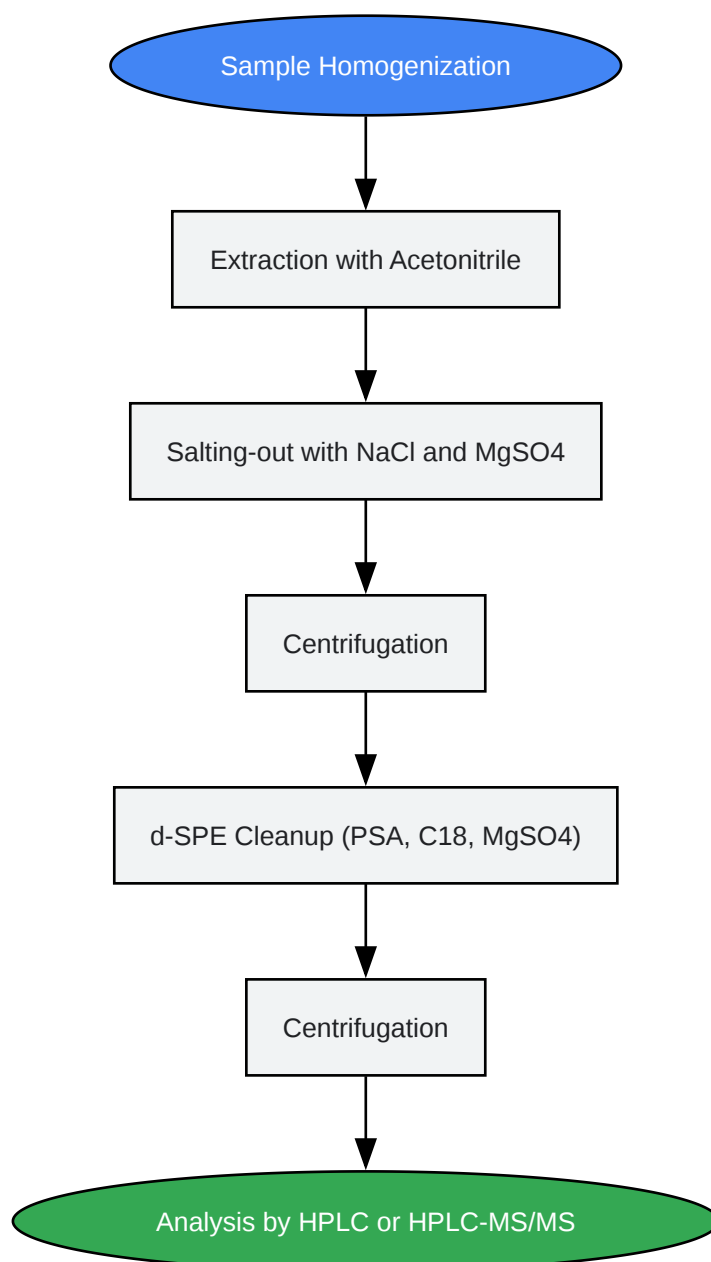
Materials:

- Acetonitrile
- Deionized water
- Sodium chloride (NaCl)
- Anhydrous magnesium sulfate (MgSO₄)

- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) sorbent (for pigmented samples)
- Centrifuge and centrifuge tubes

Procedure:

- Extraction: Homogenize 10-15 g of the sample with 10-15 mL of acetonitrile.
- Salting-out: Add NaCl and anhydrous MgSO_4 to induce phase separation.
- Centrifugation: Centrifuge the mixture to separate the acetonitrile layer.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer an aliquot of the acetonitrile extract to a d-SPE tube containing PSA, C18, and anhydrous MgSO_4 . For pigmented samples, GCB may also be included.
- Final Centrifugation: Vortex and centrifuge the d-SPE tube.
- Analysis: The final extract is ready for analysis by HPLC or HPLC-MS/MS.



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General workflow for the QuEChERS sample preparation method.

HPLC and HPLC-MS/MS Analysis

High-Performance Liquid Chromatography (HPLC) coupled with a Diode Array Detector (DAD) or tandem Mass Spectrometry (MS/MS) is the standard for the quantification of Spirotetramat and its metabolites.

Typical HPLC Parameters:

- Column: C18 reverse-phase column.
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water is commonly used.[5][6]
- Detection: DAD at approximately 250 nm.[5][6]

Typical HPLC-MS/MS Parameters:

- Ionization: Electrospray Ionization (ESI) in positive or negative mode.
- Transitions: Specific precursor-to-product ion transitions are monitored for quantification and confirmation.

Hydrolysis for Total Residue Analysis: In some analytical methods, a basic hydrolysis step (e.g., with NaOH) is employed to convert Spirotetramat completely to Spirotetramat-enol, allowing for the determination of the total residue as Spirotetramat-enol equivalents.

Conclusion

(Rac)-Spirotetramat-enol is a crucial molecule in the field of insecticide science.

Understanding its chemical properties, mechanism of action as an ACC inhibitor, and the analytical methods for its detection is vital for researchers in crop protection, environmental science, and drug discovery. The information and protocols provided in this guide serve as a comprehensive resource for professionals working with this compound.

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